

# Comprehensive Technical Guide: UNC2881 as a Selective Mer Tyrosine Kinase Inhibitor

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Compound Focus: **UNC2881**

Cat. No.: S547975

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## Compound Profile and Chemical Characteristics

**UNC2881** is a **highly selective small molecule inhibitor** targeting Mer tyrosine kinase (MERTK), developed through structure-based drug design approaches. This compound emerged from a **substituted-pyrimidine scaffold** optimization program that utilized a pseudo-ring replacement strategy to enhance selectivity and pharmacological properties [1]. The chemical structure enables formation of critical hydrogen bonds with the kinase hinge region, particularly with residues Pro672 and Met674, which explains its potent inhibitory activity [1].

## Key Chemical Properties

| Property          | Specification   |
|-------------------|---|
| CAS Number        | 1493764-08-1 [2] [3] [4]  |
| Molecular Formula | C <sub>25</sub> H <sub>33</sub> N <sub>7</sub> O <sub>2</sub> [2] [3] [4] |
| Molecular Weight  | 463.58 g/mol [2] [3] [4]  |
| Appearance        | White to off-white powder [5] [6]   |

| Property           | Specification  |
|--------------------|--|
| Storage Conditions | Desiccate at -20°C [2]   |
| Solubility         | DMSO: ~92 mg/mL (~198 mM); Ethanol: ~5-7 mg/mL; Water: Insoluble [3] [4] [5] |

## Formulation Preparation

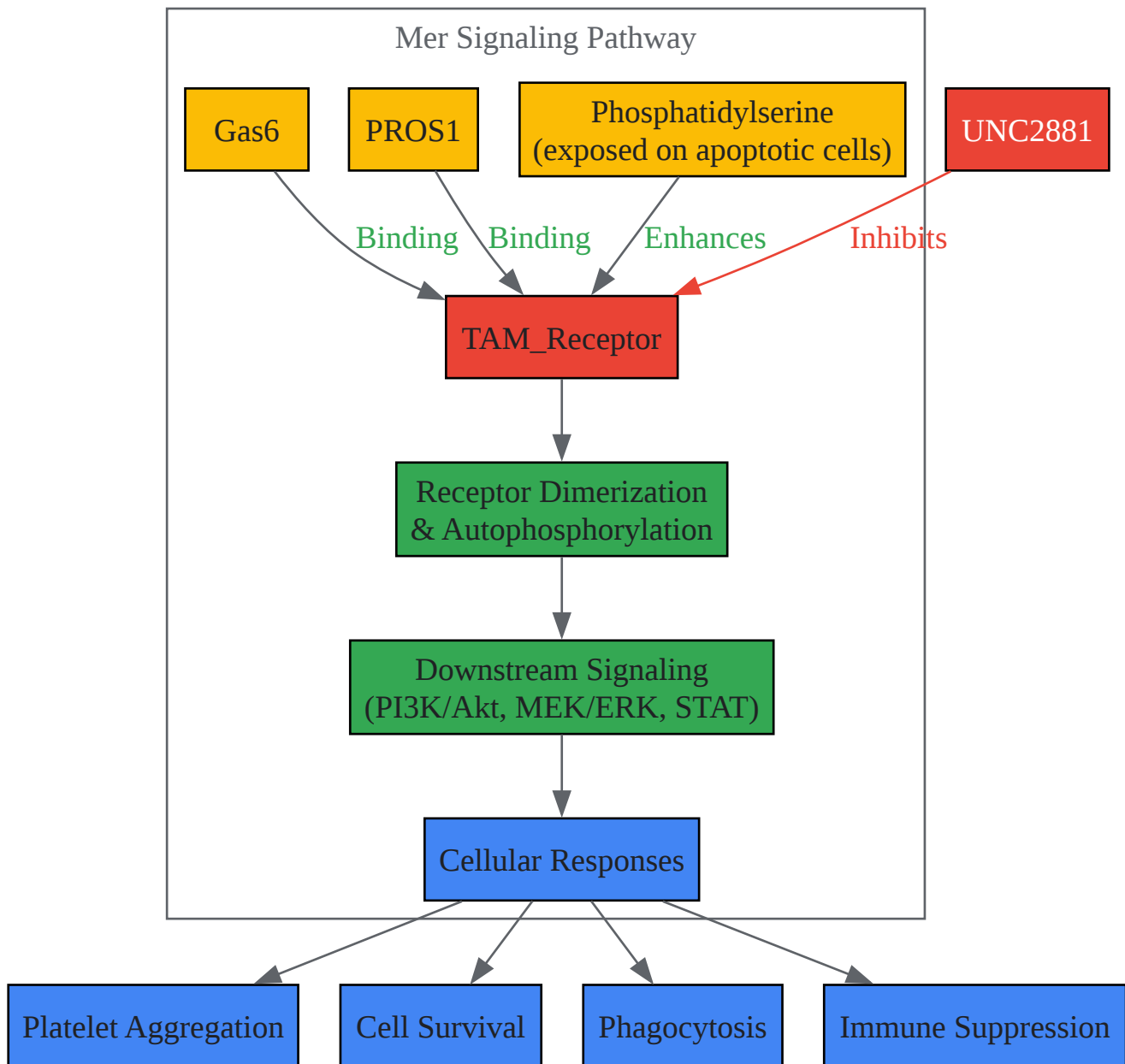
For **in vitro** applications, **UNC2881** is typically prepared as a concentrated stock solution in DMSO at 10-100 mM, which can be diluted into aqueous buffers while maintaining final DMSO concentrations below 0.1-1% to avoid cellular toxicity [2] [3]. For **in vivo** studies, several formulations have been validated:

- **Formulation 1:** 5% DMSO + 40% PEG300 + 5% Tween-80 + 50% ddH<sub>2</sub>O (4.6 mg/mL) [3]
- **Formulation 2:** 5% DMSO + 95% Corn oil (0.28 mg/mL) [3]
- **Formulation 3:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline (≥2.5 mg/mL) [5]

## Mechanism of Action and Selectivity Profile

### Mer Kinase Inhibition and Signaling Pathways

**UNC2881** functions as a **potent ATP-competitive inhibitor** that specifically targets the kinase domain of Mer receptor tyrosine kinase. Mer is a member of the TAM (TYRO3, AXL, Mer) receptor family that plays critical roles in platelet aggregation, macrophage function, and apoptotic cell clearance [1] [7]. The compound demonstrates **exceptional selectivity** for Mer over other TAM family members, making it a valuable tool for dissecting Mer-specific signaling pathways [1] [3].



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*Mer Kinase Signaling Pathway and **UNC2881** Inhibition Mechanism. **UNC2881** binds to the kinase domain, preventing receptor autophosphorylation and downstream signaling activation.*

## Selectivity and Potency Data

| Target                                      | IC <sub>50</sub> (nM)             | Selectivity Fold (vs. Mer) |
|---|-----------------------------------|----------------------------|
| Mer   | 4.3 nM [2] [3] [4]                | 1x                         |
| Tyro3                                       | 250-360 nM [3] [5]                | 58-68x                     |
| Axl   | 360 nM [3] [5]                    | 83-84x                     |
| Other Kinases (FGFR1, KDR, EGFR, ITK, TRKA) | >50% inhibition at 430 nM [2] [6] | >100x                      |

**UNC2881** exhibits **concentration-dependent inhibition** of Mer autophosphorylation in cellular assays, with an IC<sub>50</sub> of 22 nM in 697 B-ALL cells, demonstrating effective cellular penetration and target engagement [2] [1] [3]. The compound also inhibits ligand-dependent phosphorylation of an EGFR-Mer chimeric receptor, confirming its specific action on the intracellular kinase domain rather than interfering with ligand-receptor interactions [1] [3].

## Experimental Applications and Protocols

### In Vitro Assay Methods

#### 3.1.1 Kinase Inhibition Assay (Biochemical)

The **microfluidic capillary electrophoresis (MCE) assay** is utilized for determining biochemical IC<sub>50</sub> values against purified Mer kinase [1] [8]. In this assay, **UNC2881** is serially diluted in DMSO and incubated with Mer kinase, ATP, and appropriate peptide substrate. Phosphorylated and non-phosphorylated peptides are separated and quantified, with data analyzed using nonlinear regression to determine IC<sub>50</sub> values [1].

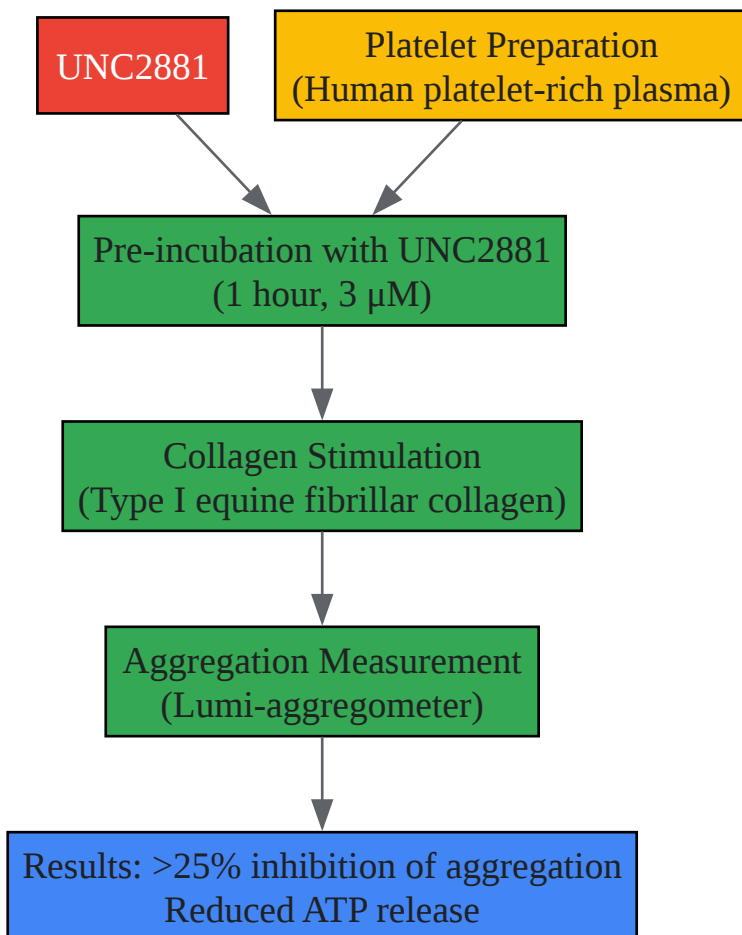
#### 3.1.2 Cellular Target Engagement

For assessing **cellular potency**, 697 B-ALL cells (which express endogenous Mer) are treated with **UNC2881** across a concentration range (0-1000 nM) for 1 hour [2] [3]. Cells are then lysed and subjected to Western blot analysis using anti-phospho-Mer and total Mer antibodies. The IC<sub>50</sub> of 22 nM is calculated

based on the concentration-dependent reduction in Mer phosphorylation normalized to total Mer expression [2] [3] [6].

### 3.1.3 Platelet Aggregation Assay

**Human platelet-rich plasma** is pre-incubated with **UNC2881** (typically 3  $\mu$ M) or vehicle control for 1 hour [2] [1]. Aggregation is induced by adding fibrillar Type I equine collagen, and platelet aggregation is measured using a lumi-aggregometer. **UNC2881** typically inhibits **collagen-induced platelet aggregation** by >25% while also reducing ATP release, a marker of platelet activation [2] [6].



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*Platelet Aggregation Assay Workflow. **UNC2881** pre-incubation significantly inhibits collagen-induced platelet activation and aggregation.*

## In Vivo Experimental Use

### 3.2.1 Pharmacokinetic Parameters in Mice

| Parameter                           | Value                  |
|-------------------------------------|------------------------|
| Route                               | IV and PO [2] [5]      |
| Dose                                | 3 mg/kg [2] [5]        |
| Half-life ( $t_{1/2}$ )             | 0.8 hours [2] [5]      |
| Oral Bioavailability                | 14% [2] [3] [5]        |
| Systemic Clearance                  | 94.5 mL/min/kg [2] [5] |
| Volume of Distribution ( $V_{ss}$ ) | 1.65 L/kg [2] [5]      |

### 3.2.2 In Vivo Efficacy Models

In **thrombosis models**, **UNC2881** has demonstrated efficacy in preventing pathologic clot formation without significantly impacting bleeding times, mirroring the phenotype observed in Mer knockout mice [1]. Additionally, in **viral infection models**, **UNC2881** (3 mg/kg administered intravenously on days -3, -2, -1, and 0 relative to infection) limits Mer signaling and enhances antiviral immune responses, reducing vesicular stomatitis virus (VSV) replication in spleen, liver, kidney, and lung tissues [5].

## Therapeutic Potential and Research Applications

### Antithrombotic Applications

The **primary therapeutic potential** of **UNC2881** lies in thrombosis prevention and treatment. Unlike current antiplatelet therapies (aspirin, clopidogrel) that significantly increase bleeding risk, Mer inhibition specifically targets the second phase of platelet activation without disrupting initial hemostatic mechanisms [1]. This unique mechanism offers the potential for **antithrombotic efficacy** with reduced bleeding complications, addressing a significant limitation of current therapies [1].

## Oncological Applications

While initially developed for thrombosis, **UNC2881** also has relevance in **cancer research**, particularly given Mer's role in oncogenesis. Mer is ectopically expressed in approximately 50% of pediatric T-cell acute lymphoblastic leukemia (ALL) samples and contributes to leukemogenesis [8]. **UNC2881**'s ability to inhibit Mer phosphorylation in ALL cells supports its utility as a **tool compound** for investigating Mer signaling in cancer biology and evaluating Mer as a therapeutic target in hematologic malignancies [2] [8].

## Immunomodulatory Potential

Emerging research indicates that **UNC2881** may modulate **antiviral immune responses** by limiting Mer-mediated immunosuppression in dendritic cells and macrophages [5]. This application leverages the natural role of TAM receptors in negatively regulating innate immunity and highlights the compound's potential beyond its initially intended applications [7] [5].

## Commercial Availability and Supplier Information

**UNC2881** is readily available from multiple specialized chemical suppliers targeting research markets:

| Supplier                 | Catalog Number   | Purity        | Price Range       |
|--------------------------|------------------|---------------|-------------------|
| BioCrick                 | BCC1183          | Not specified | \$92 (5 mg) [2]   |
| TargetMol                | T2629            | 99.85%        | \$39 (5 mg) [4]   |
| MedChemExpress           | Multiple options | Not specified | Inquire [5]       |
| ApexBio                  | B4357            | Not specified | \$102 (10 mg) [6] |
| Fisher Scientific/Tocris | p-7161687        | 98%           | Inquire [9]       |

## Conclusion

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